

Personal protective equipment for handling D-Glucose-d1-3

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Compound of Interest

Compound Name: D-Glucose-d1-3

Cat. No.: B15570963

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Essential Safety and Handling Guide for D-Glucose-d1-3

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **D-Glucose-d1-3**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, fostering a secure and compliant laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While D-Glucose is generally considered to have low toxicity, some suppliers of deuterated glucose classify it as a substance that can cause skin and eye irritation and may be harmful if swallowed.^[1] Therefore, a cautious approach to handling is recommended. **D-Glucose-d1-3** is a stable isotope-labeled compound and is not radioactive.^{[2][3]}

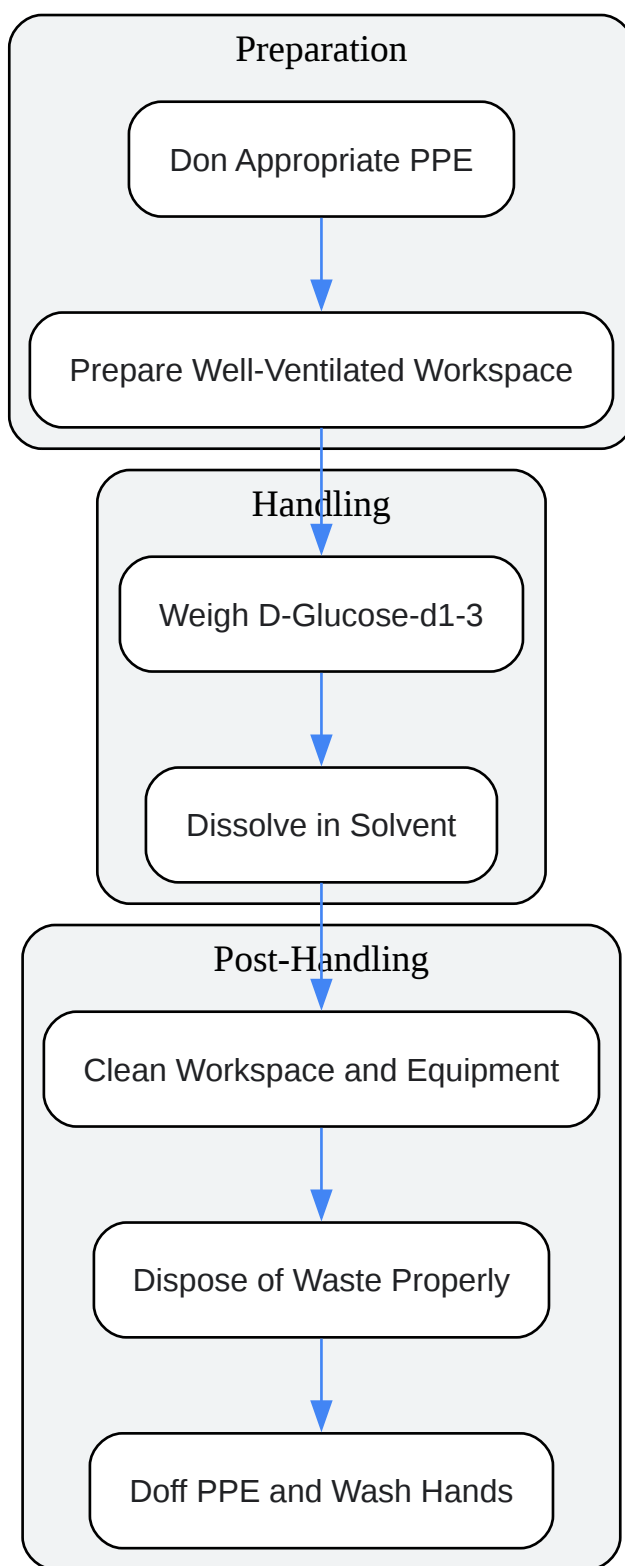
Table 1: Recommended Personal Protective Equipment (PPE) for Handling **D-Glucose-d1-3**

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory to protect from dust particles and potential splashes. [1] [4] [5] [6]
Hand Protection	Nitrile Gloves	Chemically resistant gloves are recommended to prevent skin contact. [1] [4] [7] Inspect gloves for tears before use.
Body Protection	Laboratory Coat	Should be worn to protect skin and clothing from contamination. [1] [4] [8]
Respiratory	Not generally required	Use in a well-ventilated area. [2] [4] A respirator may be necessary if handling large quantities or if dust is generated. [1]

Operational Plan for Handling D-Glucose-d1-3

Adherence to a standardized operational workflow is critical for minimizing exposure and preventing contamination.

Experimental Workflow for Handling D-Glucose-d1-3



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Caption: Workflow for the safe handling of **D-Glucose-d1-3**.

Step-by-Step Protocol:

- Preparation:
 - Put on all required PPE as specified in Table 1, including a lab coat, safety glasses, and nitrile gloves.[\[1\]](#)[\[4\]](#)[\[6\]](#)
 - Ensure you are working in a well-ventilated area, such as a chemical fume hood, especially when handling the powdered form to avoid inhalation of dust.[\[2\]](#)[\[4\]](#)
- Handling:
 - When weighing the compound, do so in a draft-shielded balance or a fume hood to prevent the aerosolization of powder.[\[4\]](#)
 - If preparing a solution, add the **D-Glucose-d1-3** to the solvent slowly to avoid splashing.
- Post-Handling:
 - After use, thoroughly clean the workspace and any equipment used with an appropriate cleaning agent.
 - Dispose of any contaminated materials, such as weighing paper or gloves, in a designated waste container.[\[2\]](#)
 - Remove your PPE and wash your hands thoroughly with soap and water.[\[4\]](#)

Disposal Plan for D-Glucose-d1-3

As **D-Glucose-d1-3** is a non-radioactive, stable isotope-labeled compound, it does not require special disposal procedures for radioactive waste.[\[2\]](#)[\[3\]](#) It should be treated as non-hazardous solid chemical waste, unless mixed with hazardous materials.

Step-by-Step Disposal Protocol:

- Containerization and Labeling:

- Place waste **D-Glucose-d1-3** and any contaminated disposable materials into a clean, dry, and sealable container.[2]
- Clearly label the container with "**D-Glucose-d1-3**" and any other identifiers required by your institution's waste management program.[2]
- Waste Segregation:
 - Store the sealed waste container with other non-hazardous solid chemical waste.
 - Keep it separate from incompatible materials, such as strong oxidizing agents.[9]
- Institutional Coordination:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste.[2]
 - Do not dispose of **D-Glucose-d1-3** down the drain or in regular trash unless explicitly permitted by your institution's guidelines.[2]

Spill Management:

In the event of a spill, avoid generating dust.[2] Use a dry method, such as sweeping or vacuuming, to clean up the spilled material.[2] Place the collected material in a sealed and labeled container for disposal.[2] Clean the spill area with soap and water.[4]

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